

Comprehensive Technical Protocol: Fluorosalan Stock Solution Preparation for Research and Development

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Compound Focus: Fluorosalan

CAS No.: 4776-06-1

Cat. No.: S569725

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Chemical Introduction and Identification

Fluorosalan (CAS Registry Number: 4776-06-1), also known internationally as **Flusalan** (INN) and **Fluorophene**, is a **halogenated antimicrobial compound** with the systematic IUPAC name **3,5-dibromo-2-hydroxy-N-[3-(trifluoromethyl)phenyl]benzamide** [1]. This synthetic chemical agent belongs to the **salicylanilide class** of compounds, characterized by the presence of **multiple halogen atoms** (bromine and fluorine) that contribute significantly to its biological activity and physicochemical properties. The molecular structure features a **benzamide backbone** substituted with two bromine atoms at the 3 and 5 positions of the phenolic ring, while the anilide nitrogen is connected to a phenyl ring containing a trifluoromethyl group at the meta position [1] [2].

With a molecular formula of **C₁₄H₈Br₂F₃NO₂** and a molecular weight of **439.02 g/mol**, **Fluorosalan** presents as a **white to off-white solid** at room temperature [3]. The compound exhibits **predicted physicochemical characteristics** including a boiling point of approximately 371.4±42.0°C and a density of 1.887±0.06 g/cm³ [3]. The **acid dissociation constant** (pKa) of **Fluorosalan** is calculated to be 5.98±0.48, indicating it exists primarily in the protonated form under physiological pH conditions [3]. The compound demonstrates high lipophilicity with an estimated LogP value of 6.97, suggesting limited aqueous solubility but significant solubility in organic solvents [3].

Table 1: Chemical Identification of **Fluorosalan**

Identifier	Specification
CAS Registry Number	4776-06-1 [1] [3]
IUPAC Name	3,5-dibromo-2-hydroxy-N-[3-(trifluoromethyl)phenyl]benzamide [1]
Molecular Formula	C ₁₄ H ₈ Br ₂ F ₃ NO ₂ [1] [3]
Molecular Weight	439.02 g/mol [1] [3]
Other Names	Flusalan (INN), Fluorophene, Vancide FP [1] [2]
FDA UNII	80OFG3WPYD [1] [3]

Solubility Characteristics and Storage

Solubility Profile

Fluorosalan demonstrates a **distinct solubility profile** that must be carefully considered when preparing stock solutions for research applications. According to experimental data, **Fluorosalan** is **slightly soluble in dipolar aprotic solvents** including dimethyl sulfoxide (DMSO) and methanol [3]. This limited solubility profile presents challenges for researchers requiring aqueous-based experimental systems and necessitates the use of **organic solvents** for initial stock solution preparation followed by subsequent dilution into aqueous buffers. The high estimated LogP value of 6.97 confirms the **strong hydrophobic character** of this molecule, which influences not only solubility but also membrane permeability and biological distribution patterns [3].

Storage and Stability Considerations

Proper storage conditions are critical for maintaining the **chemical integrity** and **solution stability** of **Fluorosalan** stock solutions. Based on the compound's physicochemical properties, several key factors must

be controlled to prevent degradation:

- **Temperature Control:** Stock solutions should be stored at **-20°C or below** to minimize thermal degradation, with consideration of the solvent's freezing point [4].
- **Light Sensitivity:** Due to the presence of **multiple halogen atoms** and an aromatic structure susceptible to photochemical degradation, **Fluorosalan** stock solutions must be protected from light by storing in **amber glass containers** or vessels wrapped in aluminum foil [4].
- **Moisture Protection:** The compound should be protected from atmospheric humidity, which may contribute to hydrolytic degradation over time [4].
- **Inert Atmosphere:** For long-term storage, particularly of concentrated stock solutions, consideration should be given to **blanketing with inert gas** (nitrogen or argon) to prevent oxidation [4].

Table 2: Solubility and Storage Conditions for **Fluorosalan**

Parameter	Specification
Solubility in DMSO	Slightly soluble [3]
Solubility in Methanol	Slightly soluble [3]
Aqueous Solubility	Expected to be low (based on LogP 6.97) [3]
Recommended Storage Temperature	-20°C [4]
Light Sensitivity	Light-sensitive; requires amber glass or foil protection [4]
Container Material	Glass (preferably amber) [4]

Solution Preparation Protocols

Gravimetric Preparation Method

The **gravimetric preparation method** is the preferred approach for generating primary stock solutions of **Fluorosalan** when high accuracy is required. This method involves **precise weighing** of the solid compound followed by dissolution in an appropriate solvent to achieve an exact concentration. The gravimetric method offers **superior accuracy** compared to volumetric approaches when working with solid materials, as

analytical balances typically provide greater precision and smaller relative errors than volumetric glassware [4]. This protocol describes the preparation of a **100 mM stock solution** of **Fluorosalan** in DMSO, which can be subsequently diluted to working concentrations for various experimental applications.

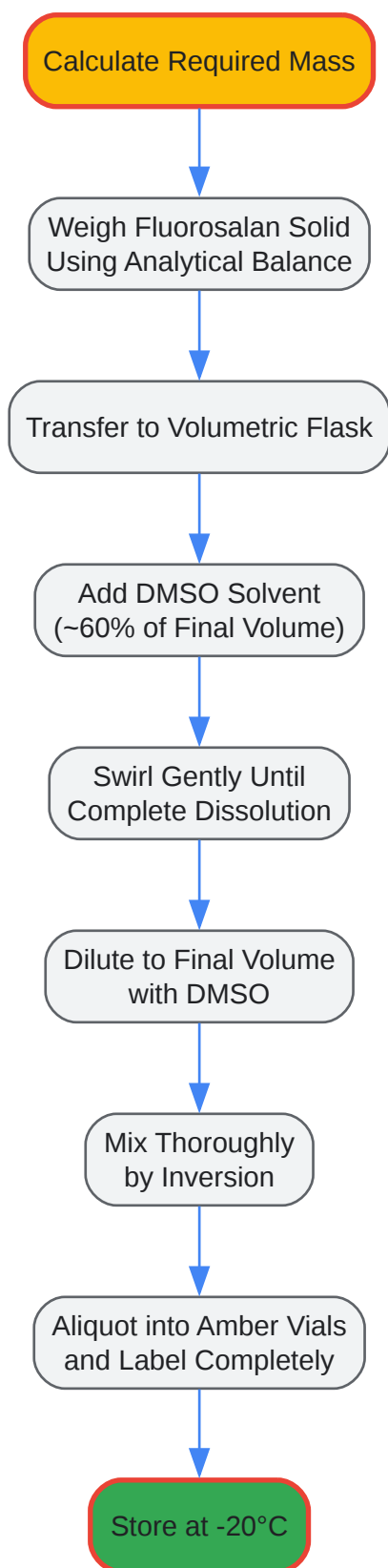
Materials Required:

- **Fluorosalan** solid (CAS 4776-06-1) [3]
- Anhydrous DMSO (molecular biology grade) [4]
- Analytical balance (capable of measuring to 0.1 mg)
- Volumetric flask (Class A, 25 mL capacity)
- Amber glass storage vials with PTFE-lined caps
- Micropipettes and appropriate tips
- Personal protective equipment (lab coat, gloves, safety glasses)

Step-by-Step Procedure:

- **Calculate Mass Requirement:** For a 25 mL stock solution at 100 mM concentration, calculate the required mass of **Fluorosalan**: $\text{Mass} = (0.025 \text{ L} \times 0.100 \text{ mol/L} \times 439.02 \text{ g/mol}) = 1.0976 \text{ g}$ [4]
- **Weigh Compound:** Tare an appropriate weighing vessel on the analytical balance. Carefully transfer 1.0976 g of **Fluorosalan** solid to the vessel, recording the exact mass to calculate the precise final concentration [4].
- **Transfer to Volumetric Flask:** Quantitatively transfer the weighed **Fluorosalan** to a 25 mL volumetric flask using caution to avoid loss of material [4].
- **Initial Dissolution:** Add approximately 15 mL of anhydrous DMSO to the flask. Swirl gently until the solid is completely dissolved. For compounds with limited solubility such as **Fluorosalan**, this may require 5-10 minutes of gentle swirling. **Do not heat** the solution as elevated temperatures may degrade DMSO or the compound itself [4].
- **Dilute to Volume:** Once dissolved, carefully add DMSO until the meniscus reaches the calibration mark on the flask neck [4].
- **Homogenization:** Invert the flask several times to ensure complete mixing and homogeneity of the solution [4].

- **Aliquoting and Storage:** Aseptically aliquot the stock solution into amber glass vials. Label each vial with complete information including compound name, concentration, date, solvent, and preparer's initials. Store at -20°C or below [4].



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Dilution Method for Working Solutions

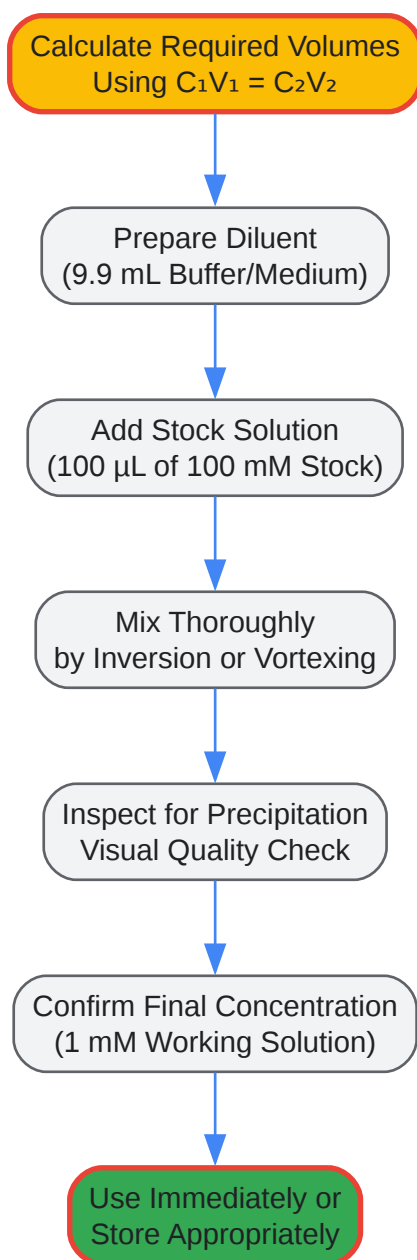
The preparation of **working solutions** from concentrated **Fluorosalan** stock requires careful calculation and aseptic technique to ensure accuracy and maintain sterility when needed for cell-based assays. This protocol utilizes the **standard dilution equation** ($C_1V_1 = C_2V_2$) to calculate appropriate volumes for dilution [5] [4]. The following procedure describes the preparation of 10 mL of a 1 mM working solution in aqueous buffer from a 100 mM DMSO stock solution.

Materials Required:

- **Fluorosalan** stock solution (100 mM in DMSO)
- Appropriate buffer or medium (e.g., PBS, cell culture medium)
- Sterile tubes (15 mL conical tubes recommended)
- Micropipettes and sterile tips
- Vortex mixer

Step-by-Step Procedure:

- **Calculate Dilution Volumes:** Using the dilution equation $C_1V_1 = C_2V_2$: $(100 \text{ mM})(V_1) = (1 \text{ mM})(10 \text{ mL})$ $V_1 = 0.1 \text{ mL} = 100 \text{ }\mu\text{L}$ [5] [4] Therefore, 100 μL of stock solution + 9.9 mL of diluent.
- **Add Diluent First:** Transfer 9.9 mL of the appropriate buffer or medium to a sterile tube [4].
- **Add Stock Solution:** Pipette 100 μL of the 100 mM **Fluorosalan** stock solution directly into the diluent [4].
- **Mix Thoroughly:** Cap the tube securely and mix by inverting several times or vortexing at medium speed for 5-10 seconds [4].
- **Quality Assessment:** Visually inspect the solution for clarity and the absence of precipitate, which is particularly important when diluting DMSO stock solutions into aqueous systems [4].
- **Label and Store:** Label the working solution with complete information and store under appropriate conditions for planned experiments [4].



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Concentration Verification Approaches

For critical applications requiring **exact concentration knowledge**, verification of **Fluorosalan** stock solution concentration is recommended. While specific analytical methods for **Fluorosalan** are not detailed in the available literature, researchers can adapt **standard analytical techniques** commonly used for quantitative analysis of organic compounds:

- **UV-Vis Spectrophotometry:** Determine the molar absorptivity of **Fluorosalan** at its absorbance maximum and use Beer-Lambert law for quantification.
- **HPLC with UV Detection:** Employ reverse-phase chromatography with calibration against certified reference standards.
- **Mass Spectrometry:** Utilize LC-MS with appropriate internal standards for highest accuracy.

Safety and Regulatory Compliance

Safety Data Sheet Requirements

Working with **Fluorosalan** in research settings requires strict adherence to **chemical safety regulations** and proper documentation. According to the **Globally Harmonized System (GHS)**, Safety Data Sheets (SDS) must follow a standardized 16-section format that provides comprehensive information about chemical hazards, safe handling procedures, and emergency measures [6] [7]. The transition from older Material Safety Data Sheets (MSDS) to the newer SDS format has been mandated to ensure consistency in hazard communication and to align with international standards [6]. Researchers must consult the most current SDS for **Fluorosalan** before initiating experimental work, paying particular attention to sections covering hazard identification, composition, first-aid measures, and accidental release measures [7].

Personal Protective Equipment and Handling

Based on the chemical structure and properties of **Fluorosalan**, which contains **multiple halogen substituents** and potential biological activity, appropriate safety precautions must be implemented:

- **Personal Protective Equipment:** Wear nitrile or latex gloves, laboratory coat, and safety glasses when handling concentrated solutions or solid material [6] [7].
- **Engineering Controls:** Use chemical fume hoods or biosafety cabinets for procedures that may generate aerosols or during weighing of solid material [6] [7].
- **Emergency Procedures:** Familiarize yourself with eye wash stations, safety showers, and spill response procedures before beginning work with **Fluorosalan** [7].

Table 3: Safety Considerations and Regulatory Information

Aspect	Specification
SDS Format	16-section GHS format required [6] [7]
Primary Hazards	Specific hazards not detailed in sources; assume toxicity based on structure
PPE Requirements	Gloves, lab coat, safety glasses [6] [7]
Engineering Controls	Chemical fume hood recommended [6] [7]
First Aid Measures	Consult current Fluorosalan SDS for specific instructions [7]
Disposal Considerations	Follow institutional guidelines for halogenated organic compounds [7]

Research Applications and Usage Notes

Experimental Applications

Fluorosalan stock solutions serve as the foundation for various research applications, particularly in antimicrobial testing and formulation development. While current search results do not provide extensive details on specific research applications, the compound's classification as an **antimicrobial agent** and its **halogen-rich chemical structure** suggest potential uses in:

- **Antimicrobial Susceptibility Testing:** Evaluation of efficacy against bacterial and fungal pathogens
- **Biocide Formulation Development:** Incorporation into topical formulations or surface disinfectants
- **Structure-Activity Relationship Studies:** Investigation of halogen substitution patterns on biological activity
- **Mechanism of Action Studies:** Elucidation of molecular targets in microbial organisms

Technical Considerations and Troubleshooting

Researchers may encounter several technical challenges when working with **Fluorosalan** stock solutions. The following troubleshooting guidance addresses common issues:

- **Precipitation in Aqueous Systems:** When diluting DMSO stock solutions into aqueous buffers, gradual addition with constant vortexing can help maintain solubility. For cell culture applications, ensure final DMSO concentrations do not exceed 0.1-1.0% to maintain viability.
- **Storage Stability Concerns:** Periodically reassay stock solution concentration using appropriate analytical methods. Avoid repeated freeze-thaw cycles by aliquoting into single-use portions.
- **Bioactivity Variability:** If experimental results show inconsistent biological activity, verify stock solution concentration and check for precipitation in working solutions.

Conclusion

Fluorosalan stock solution preparation requires careful attention to **solubility limitations**, **stability concerns**, and **accurate quantification** to ensure reliable experimental results. The gravimetric method described in this protocol provides a standardized approach for generating primary stock solutions with high accuracy, while appropriate dilution techniques enable preparation of working solutions for various research applications. Researchers should prioritize **chemical safety practices** and consult current Safety Data Sheets before working with this compound. Proper documentation, labeling, and storage conditions are essential components of a quality management system for reagent preparation in research and development settings.

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